

A Comprehensive Spectroscopic and Structural Elucidation of 4-Ethoxy-3-methoxybenzohydrazide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	4-Ethoxy-3-methoxybenzohydrazide
CAS No.:	122772-33-2
Cat. No.:	B054748

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Abstract

This technical guide provides an in-depth analysis of the spectroscopic characteristics of **4-Ethoxy-3-methoxybenzohydrazide**, a compound of interest in medicinal chemistry and drug development. A complete spectroscopic profile, including Proton Nuclear Magnetic Resonance (^1H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS), is presented. This guide is intended for researchers, scientists, and professionals in the field of drug development, offering a foundational understanding of the structural and electronic properties of this molecule through the interpretation of its spectral data. The methodologies for data acquisition and the causal reasoning behind spectral assignments are detailed to ensure scientific rigor and reproducibility.

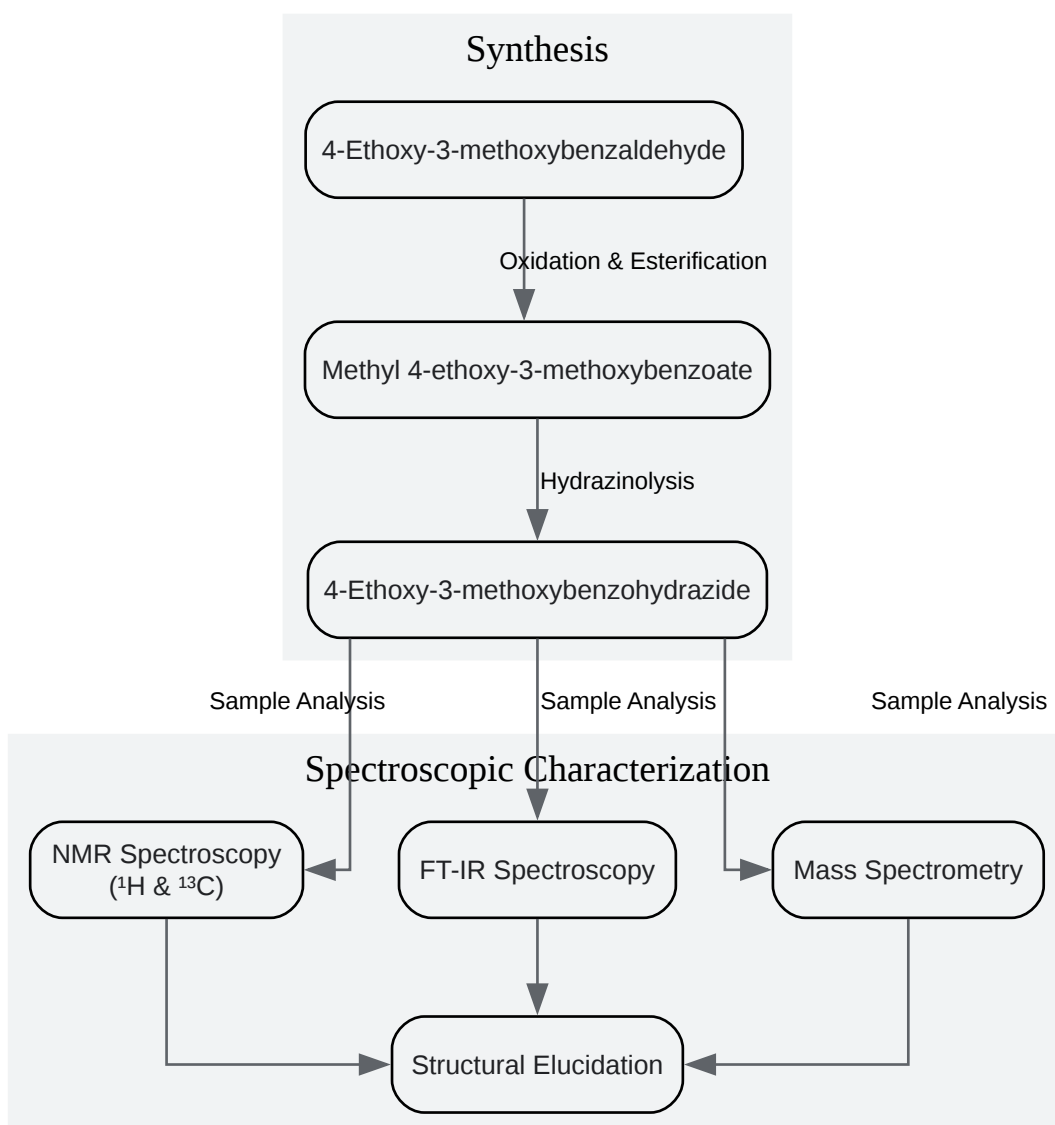
Introduction

4-Ethoxy-3-methoxybenzohydrazide belongs to the benzohydrazide class of compounds, which are known for their wide range of biological activities. The structural backbone, derived from vanillin, a widely used natural product, makes its derivatives promising candidates for various therapeutic applications. Accurate and unambiguous characterization of such molecules is paramount for understanding their structure-activity relationships and ensuring their purity and identity in drug discovery pipelines. Spectroscopic techniques are the cornerstone of this characterization, providing a detailed fingerprint of the molecule's atomic and functional group composition.

This guide will walk through the synthesis and subsequent spectroscopic analysis of **4-Ethoxy-3-methoxybenzohydrazide**, providing both the protocols for data acquisition and a thorough interpretation of the resulting spectra.

Synthesis and Characterization Workflow

The synthesis of **4-Ethoxy-3-methoxybenzohydrazide** is typically achieved through the condensation reaction of the corresponding ester, methyl 4-ethoxy-3-methoxybenzoate, with hydrazine hydrate. The precursor ester is synthesized from 4-ethoxy-3-methoxybenzaldehyde. The overall workflow for synthesis and characterization is outlined below.



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Caption: Synthetic and analytical workflow for **4-Ethoxy-3-methoxybenzohydrazide**.

Chemical Structure

The chemical structure of **4-Ethoxy-3-methoxybenzohydrazide** is presented below, with atoms numbered for the purpose of NMR spectral assignments.

- [To cite this document: BenchChem. \[A Comprehensive Spectroscopic and Structural Elucidation of 4-Ethoxy-3-methoxybenzohydrazide\]. BenchChem, \[2026\]. \[Online PDF\].](#)

Available at: [<https://www.benchchem.com/product/b054748/docs#a-comprehensive-spectroscopic-and-structural-elucidation-of-4-ethoxy-3-methoxybenzohydrazide>]

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